

# Phenyl trifluoromethanesulfonate safety and handling precautions

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## Compound of Interest

Compound Name: *Phenyl trifluoromethanesulfonate*

Cat. No.: *B098758*

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An In-depth Technical Guide to the Safety and Handling of **Phenyl Trifluoromethanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **phenyl trifluoromethanesulfonate** (phenyl triflate), a versatile reagent frequently used in organic synthesis, particularly in cross-coupling reactions and as an arylating agent.<sup>[1][2]</sup> Adherence to strict safety protocols is essential due to its hazardous properties.

## Hazard Identification and Classification

**Phenyl trifluoromethanesulfonate** is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.

- GHS Classification: The substance is classified as:
  - Acute Toxicity, Oral (Category 3)<sup>[3]</sup>
  - Acute Toxicity, Dermal (Category 3)<sup>[3]</sup>
  - Skin Corrosion (Category 1B)<sup>[1][3]</sup>
  - Serious Eye Damage (Category 1)<sup>[4]</sup>

- Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation) (Category 3) [4]
- Signal Word: Danger[1][4]
- Hazard Statements:
  - H301 + H311: Toxic if swallowed or in contact with skin.[1][3]
  - H314: Causes severe skin burns and eye damage.[3][4][5]
  - H335: May cause respiratory irritation.[4]
  - H227: Combustible liquid.[6]
- Precautionary Statements: Key precautionary measures include, but are not limited to:
  - P260: Do not breathe fumes, mist, vapors, or spray.[4][5]
  - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[4][5][6]
  - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[7]
  - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[5]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
  - P405: Store locked up.[4][5]
  - P501: Dispose of contents/container to an approved waste disposal plant.[4][6]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **phenyl trifluoromethanesulfonate** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>3</sub> O <sub>3</sub> S	[2][3]
Molecular Weight	226.17 g/mol	[2][3]
Appearance	Colorless to almost colorless clear liquid	[2][6]
Boiling Point	99-100 °C at 60 mmHg 62 °C at 13 mmHg	[1][2][8]
Density	1.396 g/mL at 25 °C	[1][8]
Refractive Index	n <sub>20/D</sub> 1.435	[1][8]
Flash Point	71 °C (159.8 °F) - closed cup	[1][7][9]
Storage Temperature	Room temperature, in a cool, dark place is recommended (<15°C).	[2][6]

## Safe Handling and Storage

Proper handling and storage are critical to minimize risk.

## Handling

- Engineering Controls: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[4][5] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of potential exposure.[4]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[4][6] Wash hands thoroughly after handling.[4][5] Contaminated work clothes should be laundered separately before reuse.[5]
- Procedural Precautions: Avoid all personal contact, including inhalation of vapors.[5] Do not breathe fumes, mist, or spray.[4] Keep containers securely sealed when not in use.[5] Keep away from heat, sparks, open flames, and hot surfaces.[6]

## Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[5][6] Keep the container tightly closed.[4]
- Moisture Sensitivity: The product is moisture-sensitive; store under an inert gas atmosphere. [4]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[4] Do not use aluminum or galvanized containers.[5]
- Security: The storage area should be locked up or accessible only to authorized personnel. [4]

## Personal Protective Equipment (PPE)

Comprehensive PPE is mandatory when handling **phenyl trifluoromethanesulfonate**.

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. [10] A face shield should be worn over goggles for maximum protection against splashes.[4][11]
- Skin Protection:
  - Hand Protection: Wear chemical-resistant gloves such as nitrile or butyl rubber.[4][12] Consult the glove manufacturer's resistance guide for specific breakthrough times.
  - Body Protection: Wear a fully buttoned laboratory coat.[4][10] For tasks with a higher risk of splashing, a chemical-resistant apron or suit is recommended.[11]
- Respiratory Protection: If working outside of a fume hood or if vapors/aerosols are generated, use a NIOSH/MSHA-approved air-purifying respirator with appropriate cartridges (e.g., type ABEK).[1][4][10]
- Foot Protection: Closed-toe, chemical-resistant shoes must be worn.[4][10]

## First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If breathing has stopped, provide artificial respiration.[4][13] Seek immediate medical attention. [4]
- Skin Contact: Immediately take off all contaminated clothing.[5] Rinse the affected skin with plenty of soap and water.[4][13] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with large amounts of running water for at least 15-20 minutes, making sure to lift the upper and lower eyelids occasionally.[4][13] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention, preferably from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[4][5] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

## Fire-Fighting Measures

**Phenyl trifluoromethanesulfonate** is a combustible liquid.[6]

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[4][5][6] A water spray can be used to cool exposed containers.[4]
- Specific Hazards: Heating may cause the violent rupture of containers.[5] Combustion can produce acrid smoke and corrosive, toxic fumes, including carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[5][7]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective, gas-tight chemical clothing.[4]

## Spill and Leak Procedures

- Minor Spills:
  - Evacuate unnecessary personnel.[4]
  - Ensure adequate ventilation.[4]

- Wearing appropriate PPE, contain and absorb the spill with inert material such as sand, earth, or vermiculite.[5]
- Collect the absorbed material into a suitable, labeled container for disposal.[5]
- Major Spills:
  - Evacuate the area immediately.
  - Contact emergency services.
  - Only qualified personnel equipped with suitable protective equipment should intervene.[4]

## Disposal Considerations

Dispose of this chemical and its container as hazardous waste.[14] All disposal practices must be in accordance with local, state, and federal regulations.[14] Do not allow the chemical to enter sewers or public waters.[4]

## Experimental Protocol: Palladium-Catalyzed Suzuki Cross-Coupling

The following is a representative protocol for using **phenyl trifluoromethanesulfonate** in a common synthetic application, emphasizing safety procedures.[1][15]

Objective: To perform a Suzuki cross-coupling reaction between an aryl boronic acid and **phenyl trifluoromethanesulfonate**.

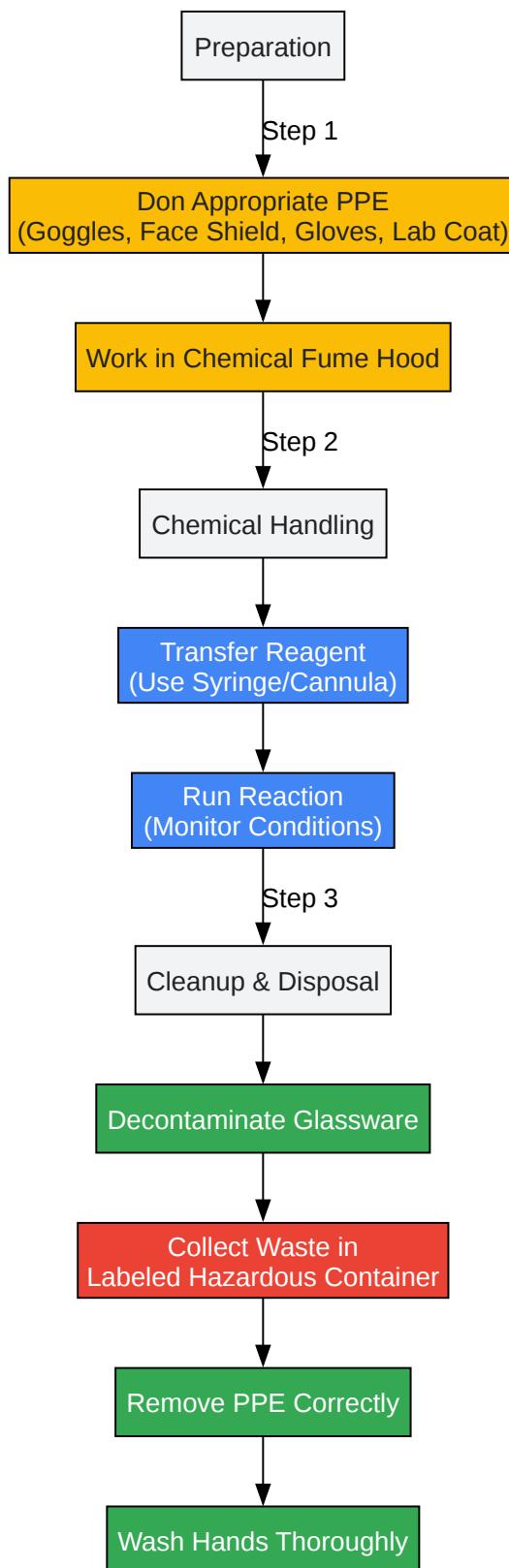
Methodology:

- Preparation (in a fume hood):
  - Don all required PPE (safety goggles, face shield, lab coat, nitrile gloves).
  - Ensure a nitrogen or argon source with a bubbler is available for creating an inert atmosphere.

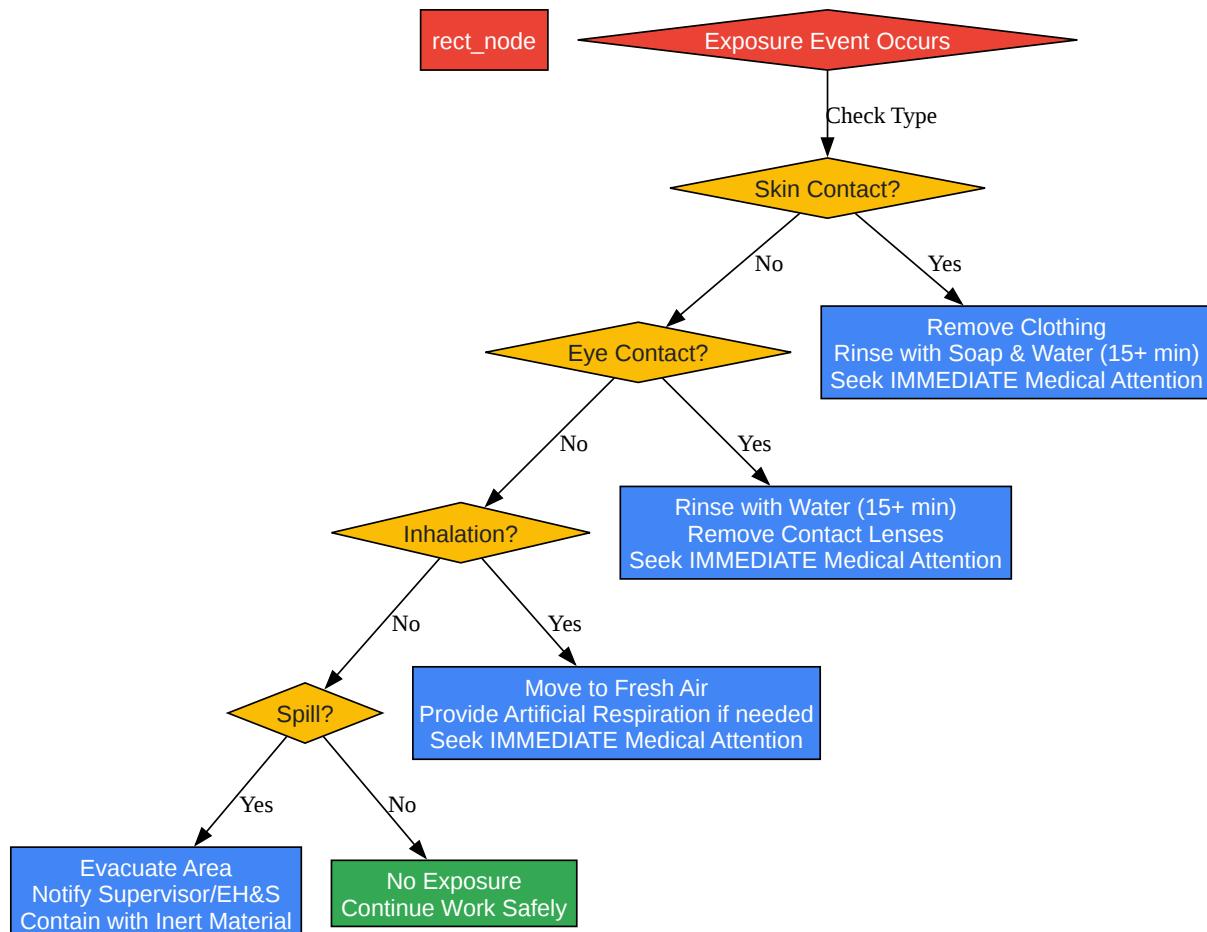
- Set up a clean, dry, three-necked round-bottom flask equipped with a reflux condenser, a magnetic stir bar, and a nitrogen/argon inlet.
- Reagent Addition (under inert atmosphere):
  - To the flask, add the aryl boronic acid (1.2 equivalents), palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 0.05 equivalents), and a base (e.g.,  $\text{K}_2\text{CO}_3$ , 2.0 equivalents).
  - Add the solvent (e.g., toluene/water mixture).
  - Using a syringe, carefully add the **phenyl trifluoromethanesulfonate** (1.0 equivalent) to the reaction mixture while stirring.
- Reaction:
  - Heat the mixture to the required temperature (e.g., 80-100 °C) using a heating mantle with a temperature controller.
  - Allow the reaction to proceed with stirring for the designated time, monitoring by TLC or GC/MS if necessary.
- Work-up and Purification:
  - Cool the reaction mixture to room temperature.
  - Quench the reaction by adding water.
  - Extract the product with an organic solvent (e.g., ethyl acetate).
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product using column chromatography.
- Waste Disposal:
  - All aqueous and organic waste containing palladium and phenyl triflate residues must be collected in a designated hazardous waste container.

- Contaminated glassware should be rinsed with a suitable solvent, and the rinsate should also be collected as hazardous waste.

## Diagrams

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Caption: Workflow for the safe handling of **Phenyl Trifluoromethanesulfonate**.

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Caption: Decision tree for emergency response to an exposure or spill event.

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